

DLPE Phase Transition Temperature: A Technical Deep Dive

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Compound of Interest

	1,2-
Compound Name:	Dilauroylphosphatidylethanolamin
	e
CAS No.:	53695-34-4
Cat. No.:	B1212042

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Executive Summary

1,2-Dilauroyl-sn-glycero-3-phosphoethanolamine (DLPE) is a synthetic, saturated phospholipid critical to the engineering of thermosensitive liposomes and lipid nanoparticles (LNPs). Unlike its longer-chain counterparts (DPPE, DSPE) or unsaturated analogs (DOPE), DLPE occupies a unique thermodynamic niche:

- Core Phase Transition Temperature (

):29°C

- Physiological Relevance: This

sits precisely between typical storage temperatures (4°C) and physiological body temperature (37°C).

- Primary Application: Temperature-triggered cargo release and stabilizing PEG-lipid anchors (DLPE-PEG) with faster dissociation rates than distearoyl systems.

This guide details the physicochemical mechanisms driving DLPE's phase behavior, experimental protocols for accurate

determination, and its strategic application in drug delivery systems.

Physicochemical Profile & Structure-Function Analysis

Molecular Architecture

DLPE consists of a phosphoethanolamine headgroup linked to a glycerol backbone with two saturated 12-carbon (lauric acid) chains.

Parameter	Value
Full Chemical Name	1,2-dilauroyl-sn-glycero-3-phosphoethanolamine
Molecular Formula	
Molecular Weight	579.75 g/mol
Lipid Class	Glycerophospholipid (Saturated PE)
Headgroup	Zwitterionic (Net neutral at pH 7.4)
Chain Type	12:0 (Lauric Acid)

The "Goldilocks" Phase Transition ()

The

of a lipid represents the reversible transition from an ordered Gel Phase (

) to a disordered Liquid Crystalline Phase (

).

- Below 29°C (Gel State): Acyl chains are fully extended and tightly packed in an all-trans conformation. The membrane is rigid, limiting permeability and preventing cargo leakage.
- Above 29°C (Liquid Crystalline State): Acyl chains undergo trans-gauche isomerizations, introducing kinks that increase fluidity and lateral diffusion. The membrane becomes permeable, allowing for rapid drug release.

Mechanistic Contrast with Other PEs:

- vs. DOPE ()
): DOPE is permanently fluid at room temperature and prone to forming inverted hexagonal () phases, making it fusogenic but unstable. DLPE is stable and lamellar at physiological pH.
- vs. DPPE ()
): DPPE requires high temperatures to fluidize, making it unsuitable for mild hyperthermia applications. DLPE fluidizes upon contact with the body.

Thermodynamics of the Phase Transition

Understanding the energy landscape of DLPE is crucial for formulation. Unlike DOPE, which has a low-energy barrier to the non-bilayer Hexagonal II () phase, DLPE retains the lamellar bilayer structure well above its due to the shorter chain length reducing the "cone" shape geometry.

Visualization: Comparative Phase Behavior

The following diagram contrasts the phase behavior of DLPE against the fusogenic helper lipid DOPE.

Caption: Thermodynamic phase landscape of DLPE vs. DOPE. DLPE remains in the stable lamellar liquid crystalline phase at body temperature, whereas DOPE transitions to the destabilizing hexagonal phase.

Experimental Determination of

Reliable measurement of

is essential for quality control (QC) of raw materials and formulated liposomes.

Method A: Differential Scanning Calorimetry (DSC)

DSC is the gold standard for determining the enthalpy (

) and cooperativity of the transition.

Protocol:

- Preparation: Hydrate DLPE film in HEPES buffer (10mM, pH 7.4) to a concentration of 1-5 mg/mL. Vortex above 35°C to ensure full hydration.
- Degassing: Degas samples under vacuum for 10 minutes to prevent bubble formation during heating.
- Scan Parameters:
 - Reference: Matching buffer.
 - Scan Rate: 1°C/min (Slower rates yield higher resolution).
 - Range: 10°C to 50°C.
- Analysis: The
is defined as the peak maximum of the endothermic transition.
 - Expected Result: Sharp endothermic peak centered at $29.0 \pm 0.5^\circ\text{C}$.

Method B: Fluorescence Anisotropy (DPH Probe)

Useful for measuring microviscosity changes in formulated liposomes.

- Labeling: Incorporate 1,6-diphenyl-1,3,5-hexatriene (DPH) into the lipid bilayer at a 1:500 (probe:lipid) molar ratio.
- Measurement: Monitor fluorescence anisotropy (

) while heating from 15°C to 45°C.

- Result: A sigmoidal drop in anisotropy occurs at

as the membrane fluidizes and the probe tumbles more freely.

Applications in Drug Delivery

Thermosensitive Liposomes (TSL)

DLPE is used to engineer "low-threshold" TSLs. By mixing DLPE with small amounts of DPPC ($T_m=41^\circ\text{C}$), researchers can fine-tune the release temperature to exactly 39-42°C for mild hyperthermia cancer therapy.

- Mechanism: At

, the drug is retained. At

(induced by local heating), grain boundaries form between solid and fluid domains, causing rapid cargo efflux.

Stealth LNP Anchors (DLPE-PEG)

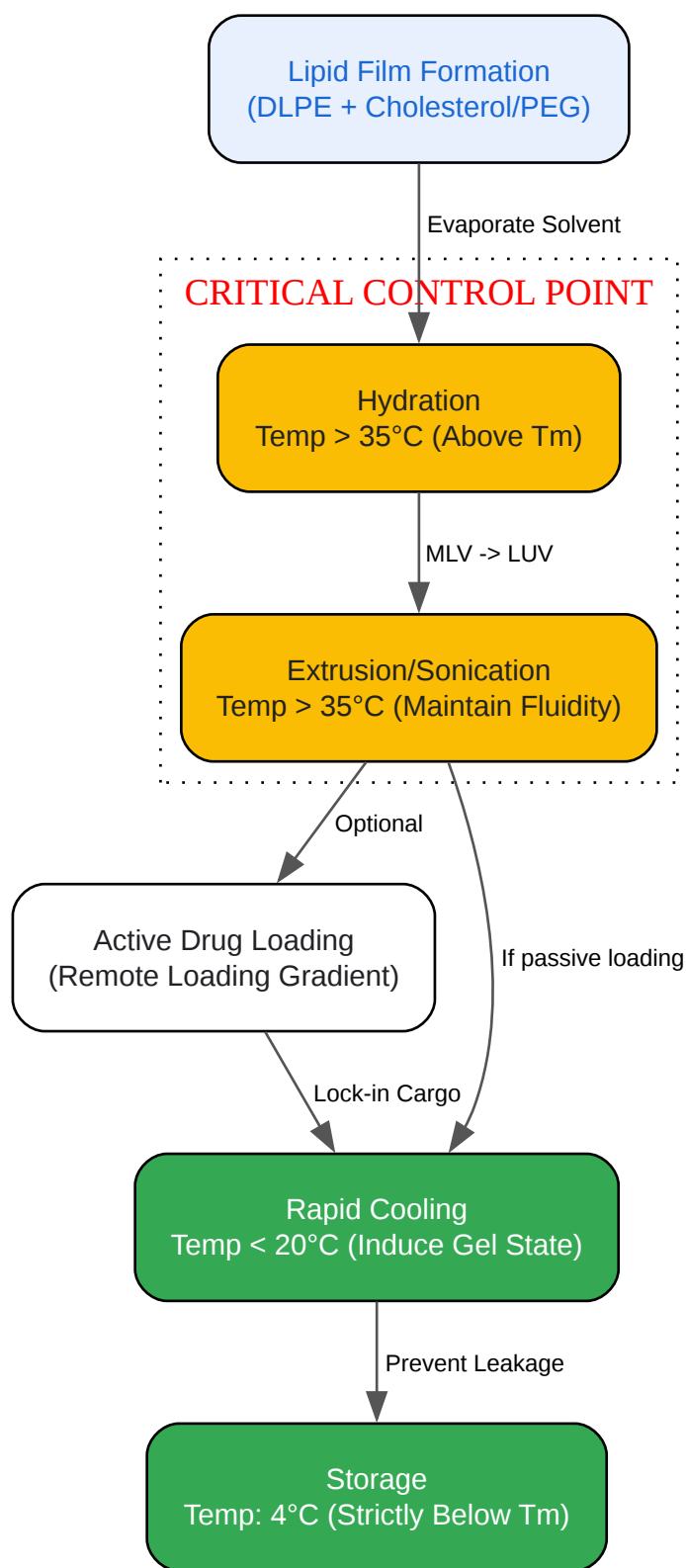
In Lipid Nanoparticles (LNPs) for RNA delivery, the lipid-PEG conjugate controls circulation time.

- Diffusivity: DLPE-PEG (C12) has a much faster "shedding" rate from the LNP surface than DSPE-PEG (C18).
- Impact: Fast shedding of DLPE-PEG allows the LNP to become fusogenic sooner after injection, potentially improving uptake in tissues that are reached quickly, or for "removable" stealth layers.

Formulation Workflow: DLPE Liposomes

The following workflow ensures the unique

of DLPE is respected during manufacturing to prevent premature leakage or aggregation.



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Caption: Manufacturing workflow for DLPE liposomes. Processing must occur above 29°C to ensure bilayer flexibility, while storage must be below 29°C to maintain integrity.

Troubleshooting & Stability

Issue	Cause	Solution
Premature Leakage	Storage temp > 25°C	Store strictly at 4°C. DLPE is fluid at warm room temperatures.
Aggregation during Extrusion	Extruder temp < 29°C	The extruder block must be heated to at least 35°C. Extruding DLPE in the gel phase causes filter clogging.
Hydrolysis	High pH / Temp	PEs are prone to hydrolysis. Use pH 7.4 buffers and avoid prolonged heating >50°C.

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